

# Application Note: Vapor Pressure Measurement Protocols for 5,6-Dimethylundecane

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## Compound of Interest

Compound Name: 5,6-Dimethylundecane

CAS No.: 17615-91-7

Cat. No.: B091447

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) for Branched C13 Alkanes

## Executive Summary & Strategic Method Selection

### 5,6-Dimethylundecane (

, CAS: 17615-91-7) is a branched alkane isomer often utilized as a retention index standard in gas chromatography and a surrogate component in jet fuel thermodynamic modeling.<sup>[1]</sup> With a normal boiling point of approximately 218–219 °C (491–492 K) and an estimated vapor pressure of ~20–25 Pa at 25 °C, it occupies a "semi-volatile" measurement niche that challenges standard manometry.

Accurate vapor pressure data for this isomer is critical for:

- Equation of State (EOS) Modeling: Calibrating interaction parameters for fuel surrogates.<sup>[1]</sup>
- Environmental Fate: Predicting volatilization rates from spills.
- GC Calibration: Validating retention indices (Kovats) against thermodynamic volatility.

## Method Selection Matrix

For **5,6-Dimethylundecane**, the choice of technique depends strictly on the temperature range of interest and sample availability.

| Method                            | Pressure Range  | Temp Range      | Sample Req. | Suitability for 5,6-DMU                                                             |
|-----------------------------------|-----------------|-----------------|-------------|-------------------------------------------------------------------------------------|
| Transpiration<br>(Gas Saturation) | 0.1 Pa – 10 kPa | Ambient – 150°C | > 5 mL      | Primary Standard. Best for ambient/environmental data. <a href="#">[1]</a>          |
| Static<br>(Capacitance Manometry) | 10 Pa – 100 kPa | 50°C – 250°C    | > 20 mL     | Secondary Standard. Best for and curve generation. <a href="#">[1]</a>              |
| Correlation GC<br>(C-GC)          | Indirect        | N/A             | < 10<br>L   | High Throughput. Best when sample quantity is limited (<10 mg). <a href="#">[1]</a> |

## Decision Logic for Researchers

The following decision tree illustrates the rigorous selection process for the optimal experimental setup.

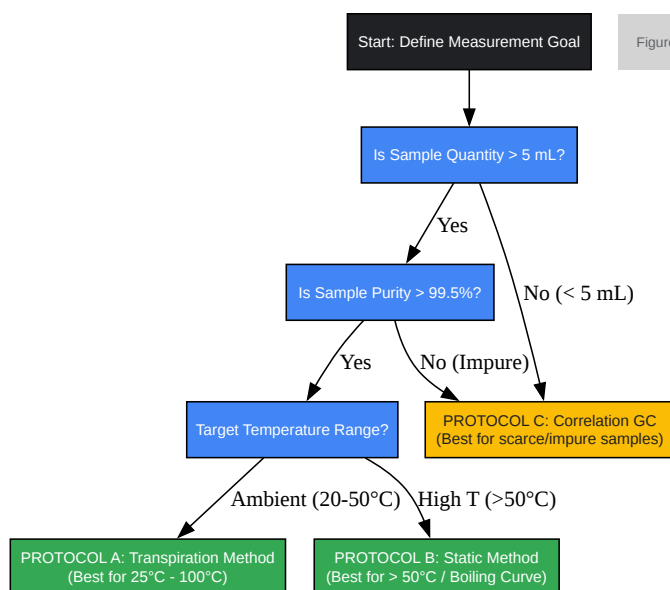


Figure 1: Decision matrix for selecting the optimal vapor pressure measurement technique.

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## Protocol A: Transpiration Method (The Gold Standard)

Objective: Determine absolute vapor pressure at ambient temperatures (20°C – 80°C) where static gauges struggle with sensitivity. Principle: An inert carrier gas (

or He) flows over the liquid sample at a controlled rate. The gas becomes saturated with the sample vapor.[2] The vapor is then collected (trapped) and quantified.[2] Dalton's Law is used to calculate

[1]

## Experimental Setup

- Carrier Gas: Ultra-high purity Nitrogen (99.999%).[\[1\]](#)
- Mass Flow Controller (MFC): Range 0–100 sccm, calibrated to  $\pm 0.5\%$ .
- Saturator: A thermostated U-tube or coil containing **5,6-Dimethylundecane** dispersed on glass beads (to maximize surface area).[\[1\]](#)
- Temperature Control: Water bath stable to  $\pm 0.01$  K.
- Trap: Cryogenic trap (liquid  
  
) or solvent trap (e.g., chilled Hexane).[\[1\]](#)

## Step-by-Step Procedure

- System Conditioning:
  - Coat 3mm glass beads with **5,6-Dimethylundecane**.[\[1\]](#) Load into the saturator coil.
  - Purge the system with  
  
for 30 minutes to remove air/moisture.
- Equilibration:
  - Immerse saturator in the thermostated bath at target  
  
(e.g., 298.15 K). Allow 60 mins for thermal equilibrium.
- The Run:
  - Set MFC flow rate (  
  
).[\[1\]](#) Crucial: Perform runs at 3 different flow rates (e.g., 20, 40, 60 sccm) to verify saturation.
  - Flow gas for a precise time (  
  
), typically 1–4 hours depending on volatility.[\[1\]](#)

- Collection & Analysis:
  - Collect the transported analyte in the cold trap.
  - Wash the trap with a known internal standard solution (e.g., n-Dodecane in Hexane).[1]
  - Quantify the mass of **5,6-Dimethylundecane** ( ) via GC-FID.[1]

## Calculation & Validity Check

Calculate vapor pressure (

) using the ideal gas law modification: [1]

Where:

- = Moles of **5,6-Dimethylundecane** collected.[1]
- = Total volume of carrier gas passed ( ) .[1]

Self-Validation Rule: Plot

(apparent) vs. Flow Rate.

- Valid: The line is horizontal (slope 0), indicating thermodynamic equilibrium (saturation) was achieved.
- Invalid: A negative slope indicates kinetic limitations (flow too fast for saturation).[1]

## Protocol B: Correlation Gas Chromatography (C-GC)[1]

Objective: Rapid estimation of

and Enthalpy of Vaporization (

) using retention indices. Ideal for screening or when <10 mg of sample is available.[1]

Principle: In non-polar GC columns, the logarithm of the adjusted retention time (

) is linearly related to the reciprocal of temperature (

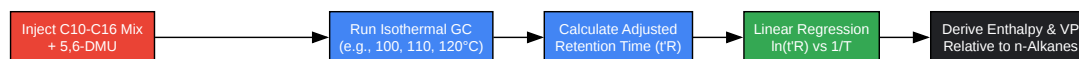
) and proportional to the vapor pressure of the solute.[3]

## Experimental Setup

- Instrument: GC-FID or GC-MS.[1]
- Column: Non-polar capillary column (e.g., DB-1 or HP-5, 30m x 0.25mm).
- Standards: A homologous series of n-alkanes (to ) bracketing the target.

## Workflow Logic

Figure 2: C-GC workflow for thermodynamic property extraction.



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## Calculation Protocol

- Measure

: Record retention times for n-alkane standards and **5,6-Dimethylundecane** at 3+ isothermal temperatures.

- Calculate

:

(where

is the methane retention time).[1]

- Correlate:

[1]

- Use the known

of the closest eluting n-alkane (e.g., n-Tridecane) as the reference.

- Since **5,6-Dimethylundecane** is an alkane, its activity coefficient in the stationary phase is nearly identical to the n-alkane standards (

), making this method highly accurate for this specific compound.

## Data Analysis & Reporting

### Antoine Equation Fitting

Regardless of the method used, experimental data points (

) must be fitted to the Antoine Equation for interpolation: [1]

Recommended Initial Parameters for **5,6-Dimethylundecane** (Estimated):

- A: ~6.1 (for P in kPa)[1]
- B: ~1750[1]
- C: ~ -80[1]

Note: These are starting estimates for non-linear regression. Final constants must be derived from your experimental data.

## Quality Control Checklist

Purity Verification: GC-MS confirms >99% purity. Impurities with high volatility (e.g., C10 isomers) will significantly skew Transpiration results.[1]

Temperature Stability:

K for Transpiration;

K for Static.[1]

Leak Testing: Static systems must hold vacuum (< 1 Pa rise/hour) before sample introduction.[1]

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